

N-Methoxyanhydrovobasinediol: A Technical Review of a Gelsemium Indole Alkaloid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: B15589659

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid isolated from *Gelsemium elegans*, a plant belonging to the Apocynaceae family known for its complex and biologically active chemical constituents.^{[1][2][3]} This technical guide provides a comprehensive review of the available scientific literature on **N-Methoxyanhydrovobasinediol**, focusing on its isolation, structural elucidation, and what is known about its biological activities. While the genus *Gelsemium* has been explored for its potential anti-inflammatory and anticancer properties, specific quantitative data and detailed mechanistic studies on **N-Methoxyanhydrovobasinediol** are notably limited in publicly accessible scientific literature.^[1] This document aims to consolidate the existing knowledge and highlight areas where further research is required.

Introduction

N-Methoxyanhydrovobasinediol is an indole alkaloid that has been identified as a constituent of *Gelsemium elegans*.^{[1][2][3]} The *Gelsemium* genus is a well-documented source of structurally diverse and pharmacologically active alkaloids, which have been investigated for a range of therapeutic applications, including as analgesics, anti-inflammatory agents, and cytotoxic compounds.^[1] **N-Methoxyanhydrovobasinediol**, as a member of this family, is of interest to researchers in the fields of natural product chemistry and drug discovery.

Physicochemical Properties

Property	Value	Source
Chemical Formula	C ₂₁ H ₂₆ N ₂ O ₂	[4]
Molecular Weight	338.44 g/mol	[4]
CAS Number	125180-42-9	[4]
Class	Indole Alkaloid	[1]
Natural Source	Gelsemium elegans	[1][2][3]

Isolation and Structure Elucidation

The primary and, to date, only detailed description of the isolation and structure elucidation of **N-Methoxyanhydrovobasinediol** is found in a 1989 publication in the journal *Phytochemistry*.

Experimental Protocol: Isolation of N-Methoxyanhydrovobasinediol

The following is a generalized protocol based on standard phytochemical extraction methods for alkaloids from *Gelsemium* species, as specific details from the original 1989 paper are not fully available in the immediate search results.

- **Plant Material Collection and Preparation:** Whole plants of *Gelsemium elegans* were collected, air-dried, and pulverized.
- **Extraction:** The powdered plant material was extracted with a suitable solvent, typically methanol or ethanol, at room temperature over an extended period. The resulting extract was then concentrated under reduced pressure to yield a crude extract.
- **Acid-Base Partitioning:** The crude extract was subjected to an acid-base partitioning procedure to separate the alkaloidal fraction. This involves dissolving the extract in an acidic aqueous solution (e.g., 5% HCl) and then washing with an organic solvent (e.g., chloroform) to remove neutral and acidic compounds. The acidic aqueous layer, containing the protonated alkaloids, was then basified (e.g., with NH₄OH to pH 9-10) and re-extracted with an organic solvent (e.g., chloroform or dichloromethane) to isolate the free alkaloids.

- **Chromatographic Purification:** The crude alkaloid mixture was then subjected to multiple rounds of column chromatography, typically using silica gel or alumina as the stationary phase, with a gradient of solvents of increasing polarity (e.g., hexane-ethyl acetate or chloroform-methanol mixtures).
- **Final Purification:** Fractions containing **N-Methoxyanhydrovobasinediol** were further purified by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound was determined using a combination of spectroscopic techniques, including Mass Spectrometry (MS), ¹H Nuclear Magnetic Resonance (NMR), ¹³C NMR, and Infrared (IR) spectroscopy.

Biological Activity

While the extracts of *Gelsemium elegans* are reported to possess anti-inflammatory and cytotoxic properties, specific biological activity data for purified **N-Methoxyanhydrovobasinediol** are not readily available in the scientific literature.^[1] The tables below reflect this current lack of quantitative data.

Anti-inflammatory Activity

Assay Type	Cell Line / Model	IC ₅₀ / EC ₅₀	Reference
Not Available	Not Available	Not Available	

Anticancer / Cytotoxic Activity

Assay Type	Cell Line	IC ₅₀	Reference
Not Available	Not Available	Not Available	

Mechanism of Action and Signaling Pathways

There is currently no published research detailing the mechanism of action or the specific signaling pathways modulated by **N-Methoxyanhydrovobasinediol**. Research on other alkaloids from the *Gelsemium* genus suggests potential interactions with various cellular

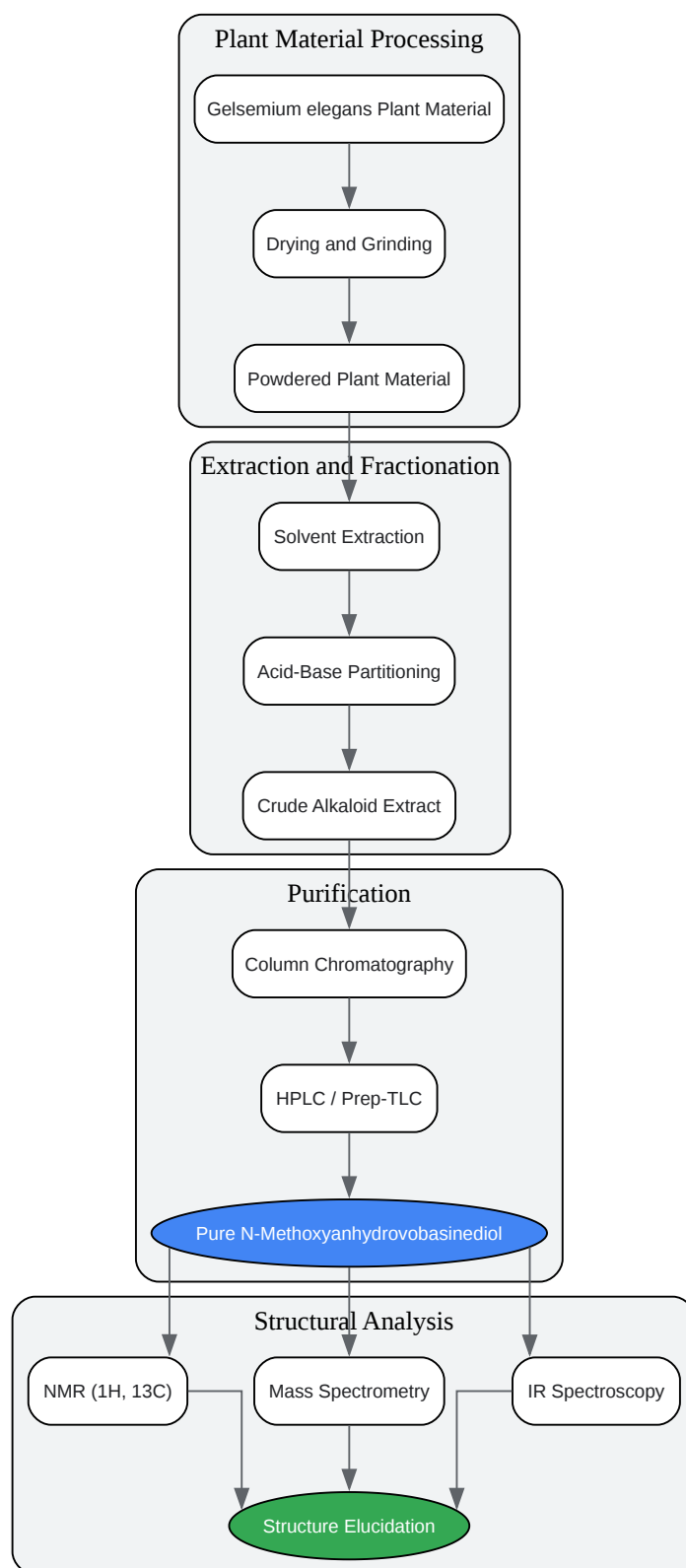
targets, but these have not been specifically demonstrated for **N-Methoxyanhydrovobasinediol**.

Synthesis

To date, a chemical synthesis of **N-Methoxyanhydrovobasinediol** has not been reported in the scientific literature. The compound is currently sourced through isolation from its natural origin.

Experimental Workflows and Diagrams

Given the absence of specific signaling pathway or experimental workflow data for **N-Methoxyanhydrovobasinediol**'s biological activity, the following diagram illustrates a generalized workflow for the isolation and characterization of a natural product, which is representative of the work described for this compound.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the isolation and structural elucidation of **N-Methoxyanhydrovobasinediol**.

Conclusion and Future Directions

N-Methoxyanhydrovobasinediol is a structurally characterized indole alkaloid from *Gelsemium elegans*. Despite the known pharmacological potential of the *Gelsemium* genus, there is a significant lack of research into the specific biological activities and mechanism of action of this particular compound. The absence of quantitative data on its anti-inflammatory, anticancer, or other potential therapeutic effects represents a clear knowledge gap.

Future research should focus on:

- **Biological Screening:** A comprehensive screening of **N-Methoxyanhydrovobasinediol** against a panel of cancer cell lines and in various anti-inflammatory assays to determine its potential efficacy.
- **Total Synthesis:** The development of a synthetic route to **N-Methoxyanhydrovobasinediol** would enable the production of larger quantities for in-depth biological studies and the generation of novel analogs for structure-activity relationship (SAR) studies.
- **Mechanistic Studies:** Should biological activity be identified, subsequent studies should aim to elucidate the molecular targets and signaling pathways involved in its mechanism of action.

This technical guide serves as a foundational document for researchers interested in **N-Methoxyanhydrovobasinediol**, summarizing the current state of knowledge and underscoring the need for further investigation to unlock its potential therapeutic value.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. d.docksci.com [d.docksci.com]
- 3. The genus Gelsemium: An update - PMC [pmc.ncbi.nlm.nih.gov]
- 4. N-methoxyanhydrovobasinediol from Gelsemium elegans. | Article Information | J-GLOBAL [jglobal.jst.go.jp]
- To cite this document: BenchChem. [N-Methoxyanhydrovobasinediol: A Technical Review of a Gelsemium Indole Alkaloid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589659#n-methoxyanhydrovobasinediol-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com